

An In-depth Technical Guide to 4-Methylbenzhydrylamine Hydrochloride

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Compound of Interest

Compound Name: 4-Methylbenzhydrylamine

Cat. No.: B1223480

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-methylbenzhydrylamine** hydrochloride, a compound of interest in organic synthesis and medicinal chemistry. This document consolidates available data on its chemical and physical properties, outlines a probable synthetic route, and discusses the potential pharmacological context of benzhydrylamine derivatives.

Chemical and Physical Properties

4-Methylbenzhydrylamine hydrochloride exists in two primary forms: a free salt and a polymer-supported version widely utilized in solid-phase peptide synthesis. The CAS number for the free base, **4-methylbenzhydrylamine**, is 55095-21-1. The hydrochloride salt of the polymer-supported form is registered under CAS number 5267-49-2.[1][2] While extensive data is available for the polymer-supported resin, specific quantitative properties for the free hydrochloride salt are not well-documented in publicly available literature.

Table 1: Chemical Identifiers and Properties of **4-Methylbenzhydrylamine** and its Hydrochloride Salt

Identifier	4-Methylbenzhydrylamine (Free Base)	4-Methylbenzhydrylamine Hydrochloride (Non-Polymer)	4-Methylbenzhydrylamine Hydrochloride (Polymer-Supported)
CAS Number	55095-21-1	5267-49-2 (representative) [1]	5267-49-2 [1] [2]
Molecular Formula	C ₁₄ H ₁₅ N	C ₁₄ H ₁₆ CN [1]	Not applicable
Molecular Weight	197.28 g/mol	233.74 g/mol [1]	Not applicable
Appearance	Not specified	Likely a crystalline solid	White to yellow beads [2]
Solubility	Not specified	Expected to have improved water solubility compared to the free base	Suspended in DCM/DFM (1:1) [2]
Melting Point	Not specified	Not specified	Not applicable
Boiling Point	Not specified	Not specified	Not applicable

Synthesis of 4-Methylbenzhydrylamine Hydrochloride: An Experimental Protocol

A detailed experimental protocol for the synthesis of the free **4-methylbenzhydrylamine** hydrochloride is not readily available. However, a general method can be adapted from the synthesis of structurally similar benzhydrylamine hydrochlorides. The following is a representative protocol based on the reductive amination of 4-methylbenzophenone.

Materials:

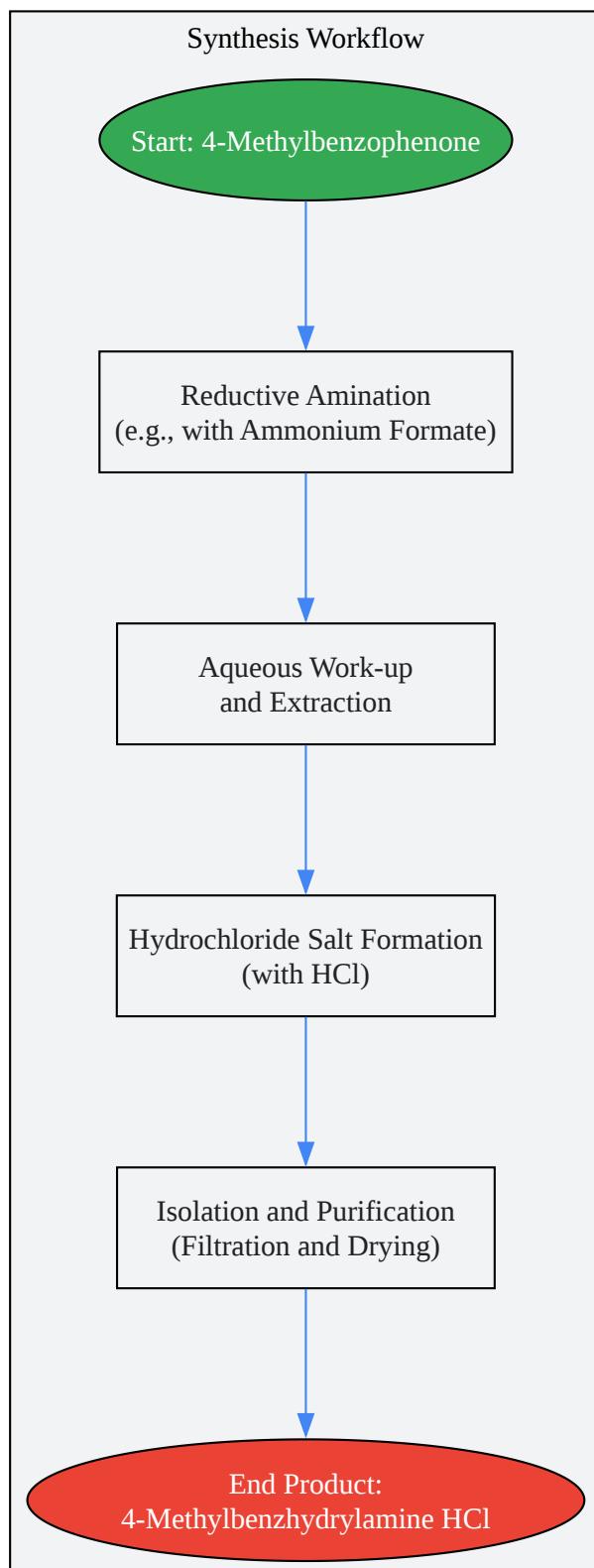
- 4-Methylbenzophenone
- Ammonium formate or another amine source

- Formic acid or a suitable reducing agent
- Methanol or another appropriate solvent
- Hydrochloric acid (ethanolic or ethereal solution)
- Diethyl ether or other non-polar solvent for precipitation
- Standard laboratory glassware and equipment

Methodology:

- Reductive Amination: In a round-bottom flask, dissolve 4-methylbenzophenone in a suitable solvent such as methanol. Add an excess of an amine source, like ammonium formate, and a reducing agent, such as formic acid. The reaction mixture is then refluxed for several hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- Work-up and Extraction: After the reaction is complete, the solvent is removed under reduced pressure. The residue is then taken up in water and a non-polar organic solvent (e.g., ethyl acetate). The aqueous layer is basified to deprotonate the amine, and the product is extracted into the organic layer. The combined organic layers are washed with brine and dried over anhydrous sodium sulfate.
- Formation of the Hydrochloride Salt: The dried organic solution containing the free base is concentrated. The free base is then redissolved in a minimal amount of a suitable solvent (e.g., diethyl ether). A solution of hydrochloric acid in an organic solvent (e.g., ethanolic HCl) is added dropwise with stirring.
- Isolation and Purification: The precipitated **4-methylbenzhydrylamine** hydrochloride is collected by filtration, washed with cold diethyl ether, and dried under vacuum to yield the final product.

Characterization: The identity and purity of the synthesized compound should be confirmed using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The melting point of the purified salt should also be determined.



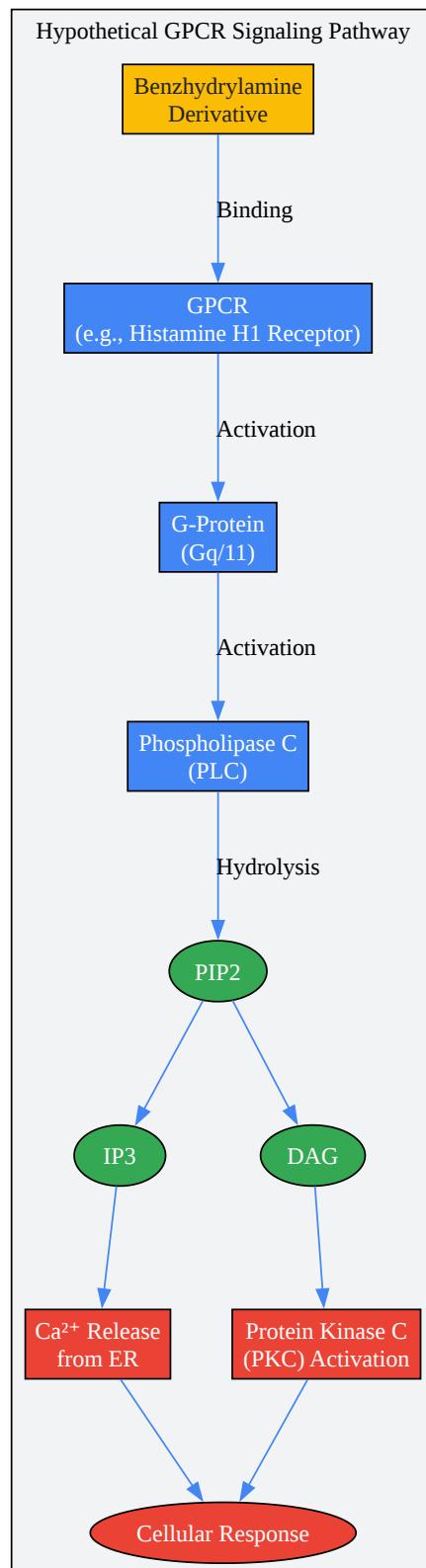
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A generalized workflow for the synthesis of **4-methylbenzhydrylamine** hydrochloride.

Potential Pharmacological Significance and Signaling Pathways

Specific pharmacological data for **4-methylbenzhydrylamine** hydrochloride is scarce in the public domain. However, the benzhydrylamine scaffold is a common motif in a variety of biologically active compounds, including antihistamines, anticholinergics, and central nervous system (CNS) active agents. Derivatives of benzhydrylamine are known to interact with various receptors and transporters in the CNS.

For illustrative purposes, a hypothetical signaling pathway that could be modulated by a CNS-active benzhydrylamine derivative is presented below. This diagram represents a generic G-protein coupled receptor (GPCR) signaling cascade, which is a common mechanism of action for many drugs targeting the CNS.



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A potential signaling pathway for a benzhydrylamine derivative acting on a GPCR.

Conclusion

4-Methylbenzhydrylamine hydrochloride is a chemical entity with established applications in synthetic chemistry, particularly its polymer-supported form in peptide synthesis. While detailed physicochemical and pharmacological data for the free hydrochloride salt are not extensively reported, its structural similarity to known bioactive molecules suggests potential for further investigation in drug discovery and development. The provided synthetic overview and hypothetical signaling pathway serve as a foundational guide for researchers interested in exploring this and related compounds. Further experimental work is necessary to fully characterize the properties and biological activities of non-polymer-bound **4-methylbenzhydrylamine** hydrochloride.

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References

- 1. (4-Methylphenyl)(phenyl)methanamine hydrochloride | C14H16ClN | CID 2734294 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Methylbenzhydrylamine hydrochloride, polymer-supported, 1% cross-linked, 100-200 mesh, 0.5-1.0 mmol/g on PS-DVB 25 g [thermofisher.com]
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